

Physical and chemical properties of Acid Red 151.

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Compound of Interest

Compound Name: Acid Red 151

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An In-depth Technical Guide to Acid Red 151

This technical guide provides a comprehensive overview of the physical and chemical properties of **Acid Red 151** (C.I. 26900), a double azo dye. The information is intended for researchers, scientists, and professionals in drug development and related fields. Data is presented in a structured format, and detailed experimental protocols for key analytical methods are described.

Core Physical and Chemical Properties

The fundamental properties of **Acid Red 151** are summarized below, providing a quick reference for laboratory use.

Property	Data
IUPAC Name	sodium 4-[[4-[(2-hydroxynaphthalen-1-yl)diazenyl]phenyl]diazenyl]benzenesulfonate [1]
Synonyms & Trade Names	C.I. Acid Red 151, C.I. 26900, Weak Acid Red BL, Weak Acid Red F-2R, Acid Scarlet F-2R, Amacid Neutral Red BW, Cloth Scarlet [1] [2] [3] [4] [5]
CAS Number	6406-56-0 [2] [3] [6] [7]
Molecular Formula	C ₂₂ H ₁₅ N ₄ NaO ₄ S [2] [3] [6] [8]
Molecular Weight	454.43 g/mol [2] [6] [8]
Appearance	Dark red powder [2] [4] [8]
UV-Vis Absorption Max (λ _{max})	510 nm [9]
Solubility	- Water: Soluble (results in a cloudy, brownish-orange solution) [2] [4] [8] . A specific value is cited as 10 mg/L at 25°C [8] .- Ethanol: Soluble (orange to orange-red solution) [2] [4] [8] .- Other Organic Solvents: Insoluble [2] [4] .
Chemical Stability & Reactions	- In Concentrated H ₂ SO ₄ : Turns blue-light green; dilution yields a weak brown-orange color [2] [4] [8] .- Aqueous Solution with Conc. HCl: Turns orange-brown [2] [4] [8] .- Aqueous Solution with Conc. NaOH: Turns dark purple [2] [4] [8] .
Toxicology	Harmful if swallowed. [6] May cause irritation to the skin, eyes, and respiratory tract. [6] Mutagenicity data has been reported. [6]
Applications	Used for dyeing polyamide, silk, and wool fabrics. [2] [4] [5] It is also used for coloring polyamide plastics and for dyeing leather. [2] [4] [5] In a research context, it can be used as a dye that can be removed from solutions by adsorption onto bentonite clay. [4] [10]

Experimental Protocols

Detailed methodologies for determining key properties of **Acid Red 151** are outlined below. These protocols are foundational for quality control and research applications.

Determination of Maximum Absorbance (λ_{max}) via UV-Vis Spectroscopy

This protocol describes how to determine the wavelength at which **Acid Red 151** exhibits maximum absorbance of light, a critical parameter for quantitative analysis.

Objective: To find the λ_{max} of **Acid Red 151** in a given solvent (e.g., water).

Materials:

- **Acid Red 151**
- Volumetric flasks (e.g., 100 mL, 10 mL)
- Graduated pipettes
- Cuvettes (optically transparent)
- UV-Vis Spectrophotometer
- Solvent (e.g., deionized water)

Methodology:

- **Stock Solution Preparation:** Accurately weigh a small amount of **Acid Red 151** powder and dissolve it in a known volume of solvent in a volumetric flask to create a stock solution of known concentration.
- **Working Solution Preparation:** Perform a serial dilution of the stock solution to prepare a working solution with an absorbance value within the linear range of the spectrophotometer (typically 0.1 to 1.0 AU).

- Spectrophotometer Calibration: Turn on the spectrophotometer and allow the lamp to warm up as per the manufacturer's instructions.[11]
- Blank Measurement: Fill a cuvette with the pure solvent (e.g., deionized water).[11][12] Place it in the spectrophotometer and perform a "blank" or "zero" measurement. This subtracts the absorbance of the solvent and cuvette from subsequent readings.[12][13]
- Sample Measurement: Rinse the cuvette with the **Acid Red 151** working solution, then fill it and place it in the spectrophotometer.
- Spectral Scan: Perform a wavelength scan across the visible spectrum (e.g., 380 nm to 800 nm).[11][12] The instrument will generate a graph of absorbance versus wavelength.
- Identify λ_{max} : The peak of the curve on the resulting spectrum corresponds to the maximum absorbance (λ_{max}).[12] For **Acid Red 151**, this is expected to be around 510 nm.[9]

Protocol for Solubility Determination

This protocol provides a method for quantifying the solubility of **Acid Red 151** in a specific solvent.

Objective: To determine the mass of **Acid Red 151** that can be dissolved in a given volume of solvent at a specified temperature.

Materials:

- **Acid Red 151**
- Solvent of interest (e.g., water, ethanol)
- Beakers or flasks with stoppers
- Magnetic stirrer and stir bar or a shaker bath
- Temperature control system (e.g., water bath)
- Filtration apparatus (#2 Whatman filter paper or equivalent)[14]

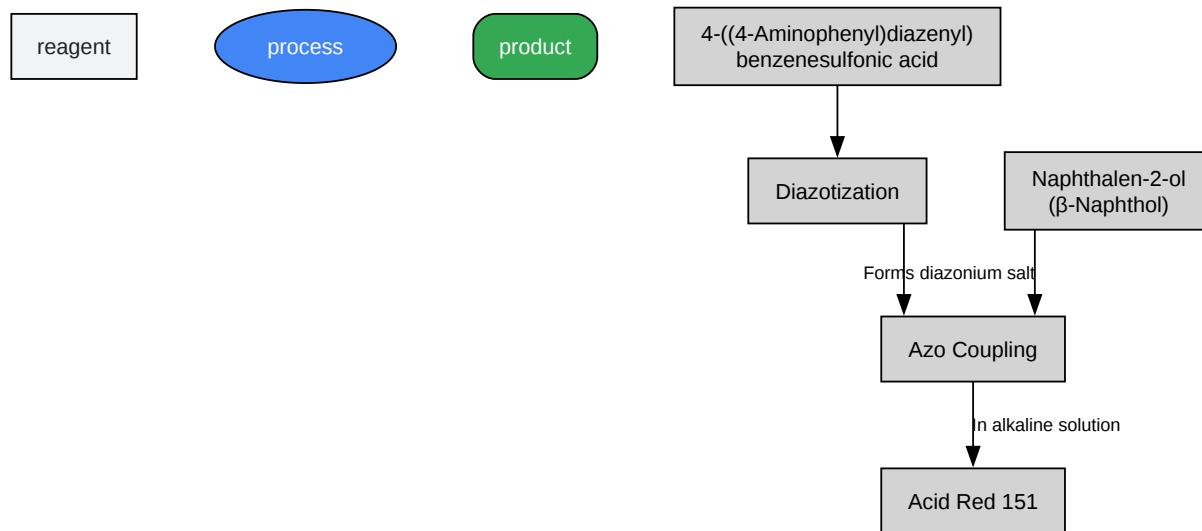
- UV-Vis Spectrophotometer (for quantitative analysis)

Methodology:

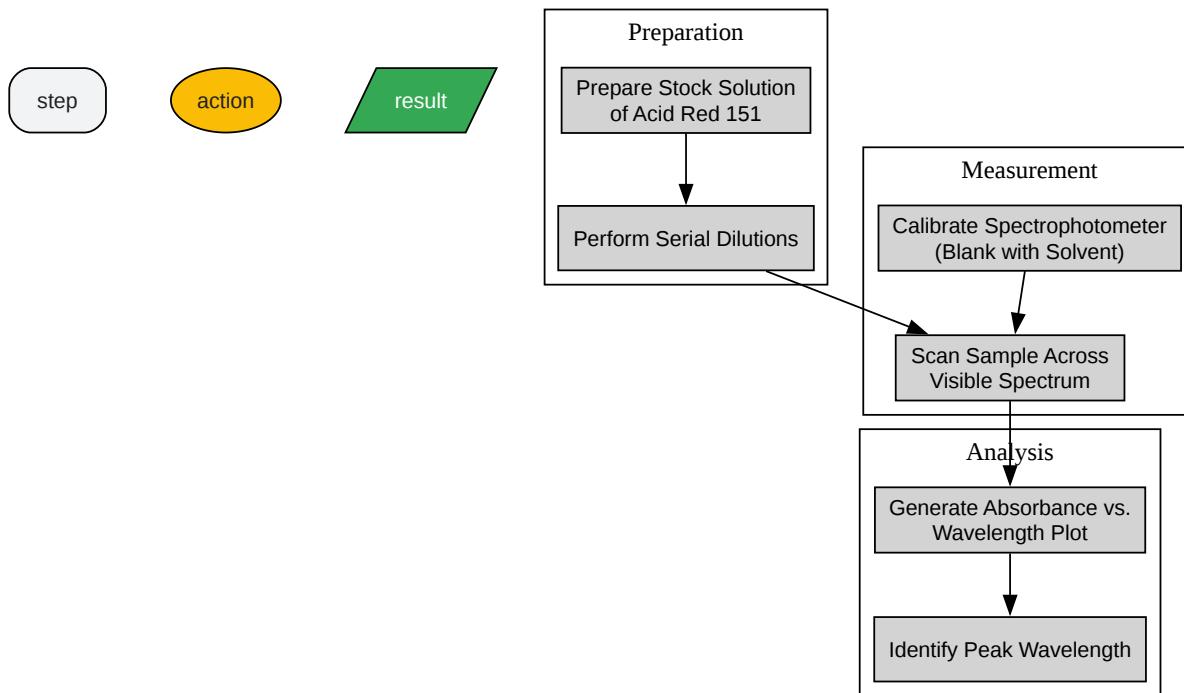
- Preparation of Saturated Solution: Add an excess amount of **Acid Red 151** powder to a known volume of the solvent in a flask. The presence of undissolved solid is necessary to ensure saturation.
- Equilibration: Seal the flask and agitate the mixture at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Allow the mixture to settle. Carefully filter the solution to remove all undissolved solid particles.^{[14][15]} The filtrate is now a saturated solution.
- Quantitative Analysis:
 - Accurately dilute a known volume of the saturated filtrate.
 - Measure the absorbance of the diluted solution at the predetermined λ_{max} (510 nm) using a UV-Vis spectrophotometer.
 - Calculate the concentration of the dye in the diluted sample using a previously established calibration curve (plotting absorbance vs. known concentrations).
- Calculate Solubility: Use the concentration of the diluted sample and the dilution factor to calculate the original concentration of the saturated solution. This value represents the solubility of **Acid Red 151** in that solvent at the specified temperature.

Visualizations: Workflows and Chemical Behavior

The following diagrams illustrate the synthesis process, an experimental workflow, and the chemical properties of **Acid Red 151**.

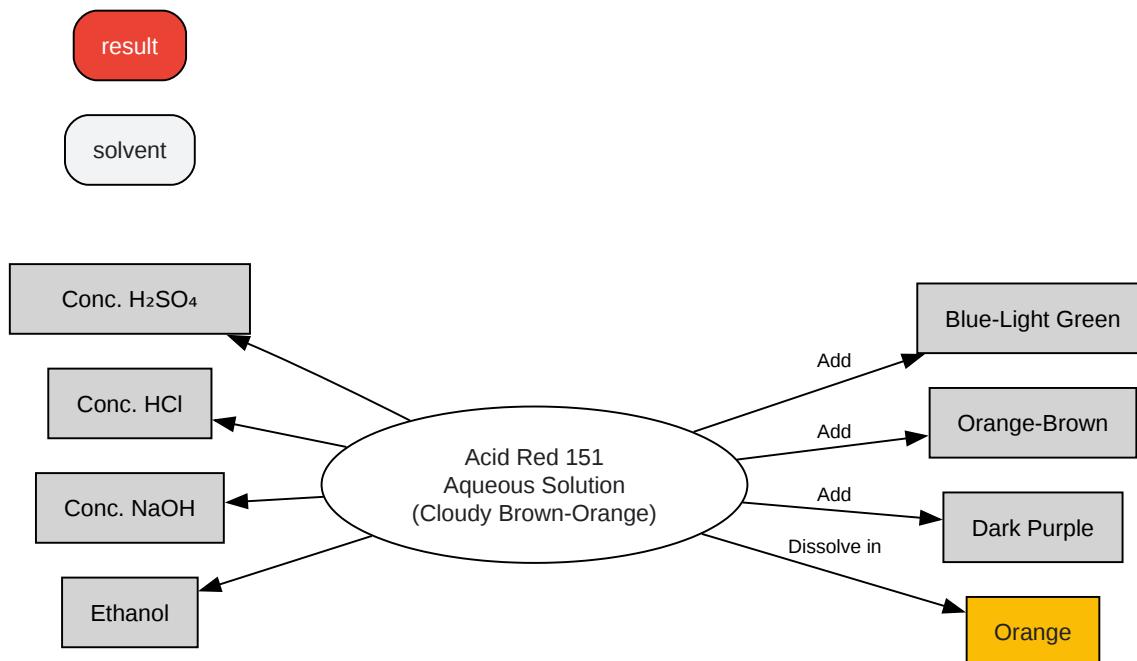
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Caption: Synthesis pathway for **Acid Red 151**.



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Caption: Workflow for UV-Vis spectroscopic analysis.



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Caption: Colorimetric behavior of **Acid Red 151**.

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